

Standard Operating Procedure and Application Notes for 4-Desmethoxy Omeprazole-d3

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Compound of Interest

Compound Name: 4-Desmethoxy Omeprazole-d3

Cat. No.: B587879

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide for the safe handling, storage, and utilization of **4-Desmethoxy Omeprazole-d3**. The procedures and protocols outlined are intended to ensure personnel safety and maintain the integrity of the compound for research applications.

Material Properties and Safety Data

4-Desmethoxy Omeprazole-d3 is the deuterated stable isotope-labeled form of 4-Desmethoxy Omeprazole, a metabolite of the proton pump inhibitor Omeprazole.^[1] Its primary application in research is as an internal standard for the quantitative analysis of 4-Desmethoxy Omeprazole in biological matrices using mass spectrometry.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Name	2-[[[(3,5-Dimethyl-2-pyridinyl)methyl]sulfinyl]-6-(methoxy-d3)-1H-benzimidazole	
Synonyms	H 180/29-d3	
CAS Number	1794759-05-9	[2]
Molecular Formula	C ₁₆ H ₁₄ D ₃ N ₃ O ₂ S	
Molecular Weight	318.41 g/mol	
Appearance	Off-White Solid	

| Unlabeled CAS | 110374-16-8 |[2] |

Table 2: Hazard Identification and Safety Precautions (Based on Unlabeled Analog)

Hazard	GHS Classification	Precautionary Statements
Acute Toxicity	Oral (Category 4), H302: Harmful if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.
Skin Irritation	Category 2, H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Eye Irritation	Category 2A, H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Aquatic Toxicity	Acute (Category 1), H400; Chronic (Category 1), H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment. P391: Collect spillage.

| Disposal | - | P501: Dispose of contents/container to an approved waste disposal plant. |

Data derived from safety information for the non-deuterated analog, 4-Desmethoxy Omeprazole.[3]

Standard Operating Procedure (SOP)

2.1 Purpose This SOP establishes the guidelines for the safe handling, storage, and disposal of **4-Desmethoxy Omeprazole-d3** to protect laboratory personnel and ensure product quality.

2.2 Scope This procedure applies to all research personnel who handle, store, or dispose of **4-Desmethoxy Omeprazole-d3** in a laboratory setting.

2.3 Responsibilities It is the responsibility of the researcher to read, understand, and adhere to this SOP and the corresponding Safety Data Sheet (SDS). The Principal Investigator or Laboratory Supervisor is responsible for ensuring compliance.

2.4 Required Materials and Equipment

- Personal Protective Equipment (PPE): Safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[3]
- Equipment: Analytical balance, chemical fume hood or ventilated enclosure, vortex mixer, ultrasonic bath, calibrated pipettes.
- Materials: Appropriate solvents (e.g., DMSO, DMF, Ethanol), vials for storage, and waste containers.[4][5]

2.5 Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for any damage. Verify that the product name and CAS number match the order specifications.
- Storage of Solid Compound: Store the container tightly sealed in a freezer at -20°C.[3][4][5] This maintains stability for at least four years.[4]
- Preparation of Stock Solutions:
 - Perform all weighing and solution preparation inside a chemical fume hood or other suitable ventilated enclosure to avoid inhalation of the powder.[3]
 - Equilibrate the container to room temperature before opening to prevent moisture condensation.

- Prepare a primary stock solution, for example, at 1 mg/mL. Based on solubility data for the unlabeled compound, DMSO is a suitable solvent.[4][5]
- To aid dissolution, the solution can be vortexed or sonicated.[5]
- Storage of Solutions:
 - Stock solutions should be stored in tightly sealed vials at -80°C for long-term storage (up to 6 months).[3][5]
 - For short-term storage (up to 1 month), -20°C is acceptable.[5]
 - Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller, single-use volumes.[5]

2.6 First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids apart. Seek prompt medical attention.[3]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[3]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a physician or poison control center immediately.[3]
- Inhalation: Move the individual to fresh air. If breathing becomes difficult, seek immediate medical attention.[3]

2.7 Spill and Disposal Procedures

- Spills: For a small spill of the solid, carefully sweep it up, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container. Ventilate the area and wash the spill site.
- Disposal: All waste containing **4-Desmethoxy Omeprazole-d3** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.[3] Do not allow the product to enter drains or the environment.[3]

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